

In-Depth Technical Guide: L-Ascorbic Acid- $^{13}\text{C}_6$

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Ascorbic acid- ^{13}C*

Cat. No.: B1146135

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular weight of L-Ascorbic acid- $^{13}\text{C}_6$, a stable isotope-labeled form of Vitamin C. This isotopically labeled compound is a critical tool in various research applications, including metabolic studies, pharmacokinetics, and as an internal standard in mass spectrometry-based quantification.

Molecular Composition and Isotopic Enrichment

L-Ascorbic acid- $^{13}\text{C}_6$ is a variant of L-Ascorbic acid where all six carbon atoms have been replaced with the stable isotope carbon-13 (^{13}C). The molecular formula for L-Ascorbic acid- $^{13}\text{C}_6$ is $^{13}\text{C}_6\text{H}_8\text{O}_6$.^{[1][2]} This isotopic enrichment is crucial for distinguishing the labeled compound from its naturally occurring counterpart in biological systems. The minimum isotopic enrichment for commercially available L-Ascorbic acid- $^{13}\text{C}_6$ is typically 99 atom % ^{13}C .^{[1][3]}

Physicochemical Data

The key quantitative data for L-Ascorbic acid- $^{13}\text{C}_6$ are summarized in the table below. This information is essential for accurate experimental design and data interpretation.

Property	Value	Source
Molecular Formula	$^{13}\text{C}_6\text{H}_8\text{O}_6$	[1][2]
Molecular Weight	182.08 g/mol	[1][3][4][5]
Monoisotopic Mass	182.05221698 Da	[4]
Purity	≥98%	[3][5]
Isotopic Purity	99 atom % ^{13}C	[1][3]
Appearance	White to off-white powder	
Melting Point	193 °C	

Calculation of Molecular Weight

The molecular weight of L-Ascorbic acid- $^{13}\text{C}_6$ is calculated based on the atomic weights of its constituent isotopes. The calculation methodology is detailed below.

Experimental Protocol: Molecular Weight Calculation

Objective: To determine the molecular weight of L-Ascorbic acid- $^{13}\text{C}_6$ based on its molecular formula and the atomic weights of its isotopes.

Materials:

- Molecular Formula: $^{13}\text{C}_6\text{H}_8\text{O}_6$
- Atomic weight of Carbon-13 (^{13}C)
- Atomic weight of Hydrogen (^1H)
- Atomic weight of Oxygen (^{16}O)

Procedure:

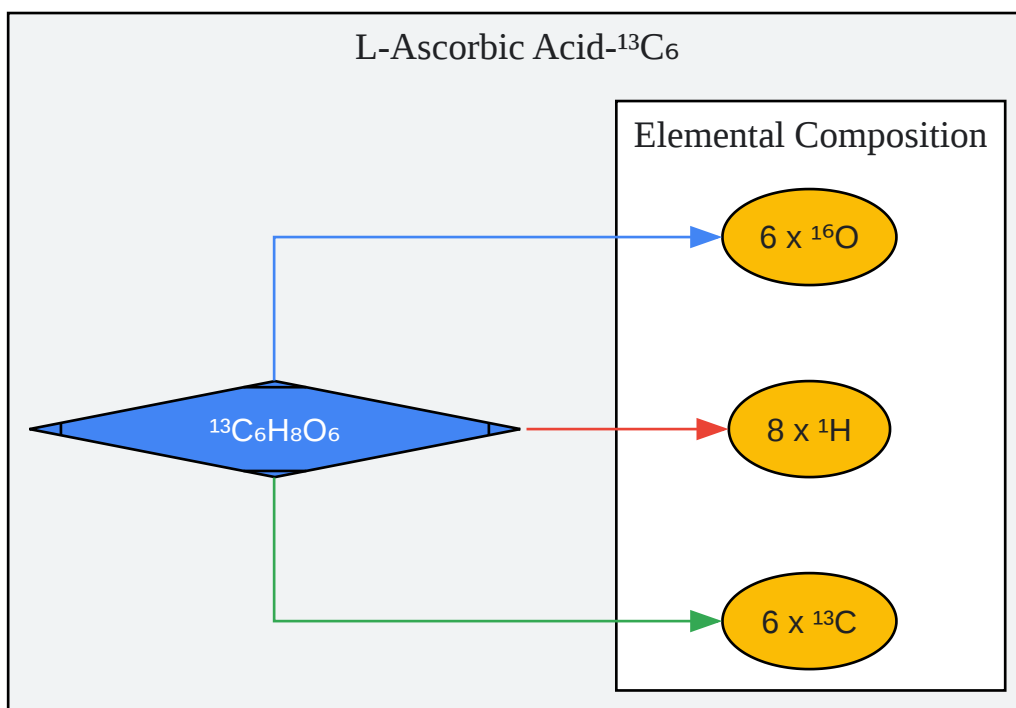
- Identify the number of atoms of each element in the molecular formula.
 - Carbon (^{13}C): 6

- Hydrogen (^1H): 8
- Oxygen (^{16}O): 6
- Obtain the standard atomic weights for each isotope.
 - $^{13}\text{C} \approx 13.00335 \text{ u}$
 - $^1\text{H} \approx 1.00784 \text{ u}$
 - $^{16}\text{O} \approx 15.99491 \text{ u}$
- Calculate the total mass for each element by multiplying the number of atoms by its atomic weight.
 - Total Carbon Mass = $6 * 13.00335 \text{ u} = 78.0201 \text{ u}$
 - Total Hydrogen Mass = $8 * 1.00784 \text{ u} = 8.06272 \text{ u}$
 - Total Oxygen Mass = $6 * 15.99491 \text{ u} = 95.96946 \text{ u}$
- Sum the total masses of all elements to determine the molecular weight.
 - Molecular Weight = $78.0201 \text{ u} + 8.06272 \text{ u} + 95.96946 \text{ u} = 182.05228 \text{ u}$
- Convert the unified atomic mass units (u) to g/mol . The numerical value remains the same.
 - Molecular Weight $\approx 182.05 \text{ g/mol}$

Note: The slight difference between the calculated value and the reported value of 182.08 g/mol can be attributed to the use of average atomic weights of the elements in the reported values, which account for the natural abundance of all stable isotopes.

Molecular Structure and Composition

The following diagram illustrates the elemental composition of L-Ascorbic acid- $^{13}\text{C}_6$.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. L-Ascorbic acid- $^{13}\text{C}_6$ 99 atom % ^{13}C , 99% (CP) | 1354064-87-1 [sigmaaldrich.com]
- 2. L-Ascorbic Acid- $^{13}\text{C}_6$ | CAS No- NA | Simson Pharma Limited [simsonpharma.com]
- 3. schd-shimadzu.com [schd-shimadzu.com]
- 4. L-Ascorbic Acid- $^{13}\text{C}_6$ | $\text{C}_6\text{H}_8\text{O}_6$ | CID 91971825 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. biocompare.com [biocompare.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: L-Ascorbic Acid- $^{13}\text{C}_6$]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1146135#l-ascorbic-acid-13c-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com